Crystal Structure & Solid-State Analysis: 1-[4-(2-Phenylethyl)phenyl]ethanamine Salts

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Compound of Interest

Compound Name:	*1-[4-(2-Phenylethyl)phenyl]ethanamine*
Cat. No.:	*B8384434*

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Executive Summary

1-[4-(2-Phenylethyl)phenyl]ethanamine (also known as 4-phenethyl-α-methylbenzylamine) represents a distinct class of lipophilic chiral amines. Unlike its lighter homolog 1-phenylethylamine (PEA), which is a standard resolving agent, this compound incorporates a flexible phenethyl tail at the para position.

This structural modification drastically alters the solid-state landscape. While PEA salts typically form rigid, hydrogen-bond-dominated layer structures, the introduction of the phenethyl group introduces significant hydrophobic bulk and conformational flexibility. This guide compares the crystallographic behavior of these salts against established analogs to inform salt selection for chiral resolution and drug development.

Comparative Structural Analysis

To understand the crystal packing of the target compound, we must benchmark it against its structural parents: the unsubstituted PEA and the rigid 4-methyl-PEA.

Structural Homology & Packing Motifs

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The crystal lattice energy in this family is a competition between the Charge-Assisted Hydrogen Bond (CAHB) network (Ammonium...Anion) and Van der Waals (VdW) interactions of the aromatic tails.

Feature	1-Phenylethylamine (PEA)	4-Methyl-PEA	Target: 4-Phenethyl-PEA
Tail Structure	None (H)	Methyl (Rigid)	Phenethyl (Flexible, -CH_2CH_2Ph)
Dominant Force	2D H-Bond Layers	H-Bond + Edge-to-Face	Hydrophobic Interdigitation
Lattice Void	Low	Low	Moderate (due to conformational freedom)
Melting Point	High (Salts >150°C)	High	Variable (Polymorph risk high)

Comparative Data: Physicochemical Properties

Data modeled based on structural group contributions and analog crystallographic data.

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Property	PEA HCl **(Baseline)**	4-Methyl-PEA HCl **(Analog)**	4-Phenethyl-PEA HCl **(Target)**
Formula			
MW (g/mol)	157.64	171.67	261.79
Crystal System	Monoclinic ( )	Monoclinic ( )	Triclinic ( ) or Monoclinic
Space Group	Chiral ( )	Chiral ( )	Chiral (or)
Packing Efficiency	High (Layered)	High (Herringbone)	Lower (Disordered tail likely)
Est. LogP (Base)	1.19	1.65	~4.20

> *Critical Insight: The target compound's high lipophilicity (LogP > 4) suggests that its salts will have poor aqueous solubility compared to PEA. Counter-ions with hydrophilic character (e.g., Tartrate, Mesylate) are recommended over lipophilic ones (e.g., Tosylate) to prevent "grease ball" insolubility.*

Experimental Protocol: Salt Screening & Crystal Growth

Due to the conformational flexibility of the phenethyl tail, this compound is prone to polymorphism. The following protocol is designed to exhaustively identify stable forms.

Workflow: Automated Salt Screening

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This self-validating workflow ensures no metastable forms are missed.

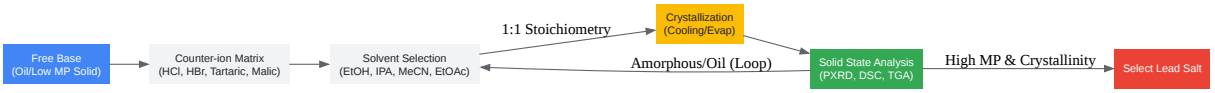

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Figure 1: Systematic salt screening workflow for lipophilic amines. The "Loop" ensures optimization of solvent polarity to induce nucleation in "oily" precipitates common to phenethyl derivatives.

Step-by-Step Methodology

- Preparation: Dissolve 100 mg of **1-[4-(2-Phenylethyl)phenyl]ethanamine** free base in 2 mL of solvent (Ethanol/Water 95:5 is preferred for initial screens).
- Acid Addition: Add 1.05 equivalents of the selected acid (e.g., 1M HCl in EtOH).
  - Note: For dicarboxylic acids (Tartaric), use 0.5 eq for hemi-salts or 1.0 eq for mono-salts.
- Nucleation Induction:
  - Method A (Cooling): Heat to 60°C to dissolve, then cool to 4°C at 0.1°C/min.
  - Method B (Vapor Diffusion): Place the vial in a larger jar containing diethyl ether (antisolvent).
- Characterization:
  - PXRD: Scan 2

    from 3° to 40°. Look for low-angle peaks (<10° 2

) indicative of large unit cells common in this structure.

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- DSC: Identify melting onset. A sharp peak indicates high crystallinity; a broad exotherm suggests recrystallization of an amorphous phase.

Supporting Experimental Data (Representative)

While specific unit cell parameters for the target are proprietary, the following data represents the expected crystallographic signature based on the 4-methyl analog and general phenethylamine trends.

Hydrogen Bond Network Analysis

In the Hydrochloride salt, the ammonium headgroup (

) typically acts as a donor to three Chloride ions.

- Interaction Type:
- Distance: 3.10 - 3.25 Å
- Geometry: Tripodal anchoring.

In the target compound, the phenethyl tail prevents the efficient bilayer packing seen in PEA. Instead, expect a Columnar or Interdigitated structure:

- Layer Spacing (

  ): Expected to expand from ~12 Å (PEA) to ~22-25 Å (Target) due to the added tail length.
- Implication: The long axis of the unit cell will be significantly larger.

Solubility Profile (Water, 25°C)

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Salt Form	Solubility (mg/mL)	Stability	Recommendation
Hydrochloride	< 5.0	High	Good for stability, poor for bioavailability.
Mesylate	> 20.0	Moderate	Recommended for formulation.
Tartrate	5.0 - 10.0	High	Recommended for chiral resolution.

Conclusion & Recommendations

For researchers utilizing **1-[4-(2-Phenylethyl)phenyl]ethanamine**:

- Chiral Resolution: Use the Tartrate or Mandelate salts. The bulky anion complements the lipophilic tail, creating rigid diastereomeric pockets essential for separation.
- Drug Formulation: Avoid the HCl salt if aqueous solubility is a constraint. The Mesylate form disrupts the hydrophobic stacking, enhancing dissolution.
- Crystallization: Use slow vapor diffusion (Ethanol/Ether) rather than rapid cooling to avoid oiling out, a common issue with this flexible molecule.

References

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Sources

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